

# Preliminary studies on Altrenogest in non-equine species

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## Compound of Interest

Compound Name: Altrenogest

Cat. No.: B1664803

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An In-depth Technical Guide: Preliminary Studies on **Altrenogest** in Non-Equine Species

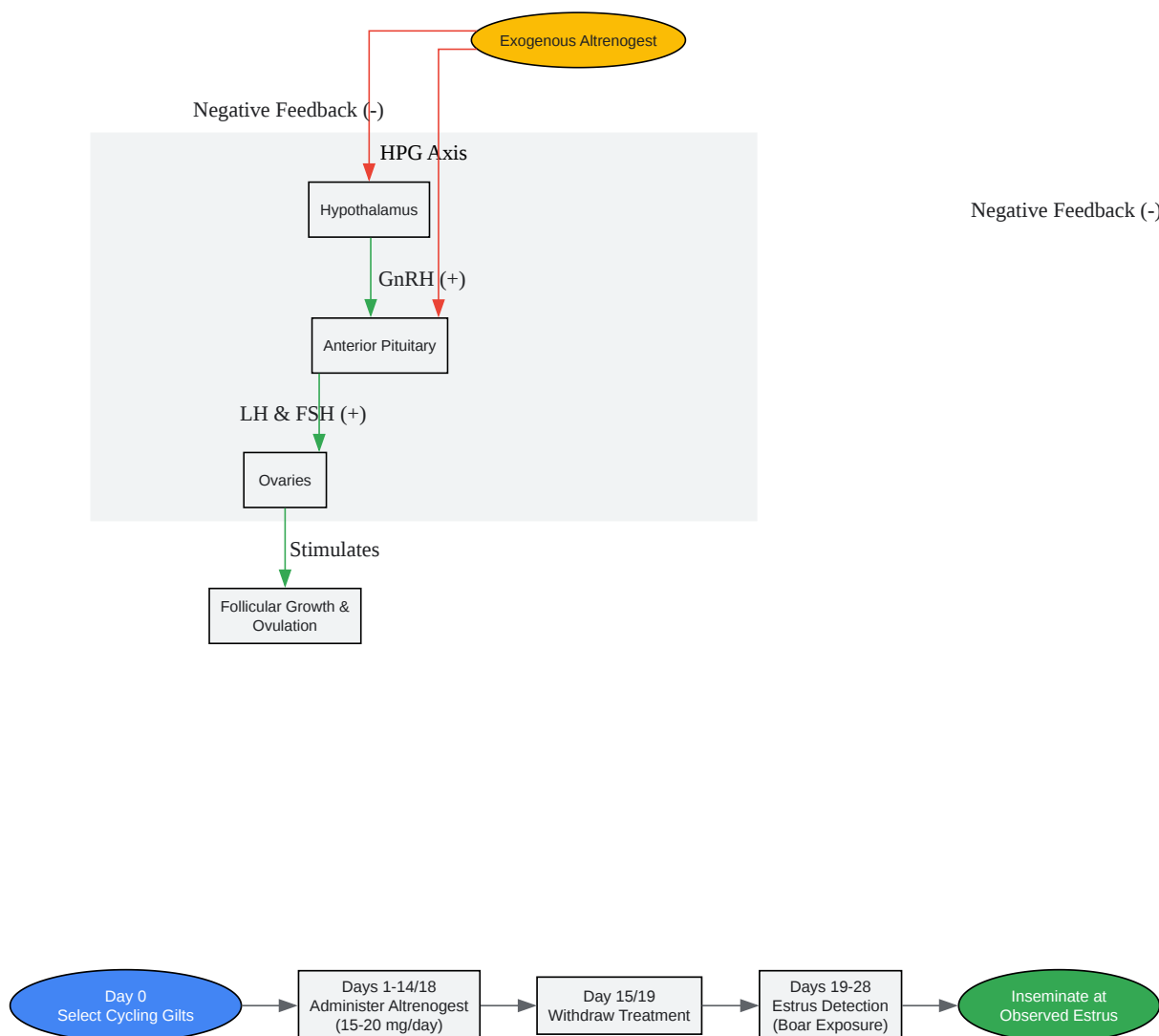
## Introduction

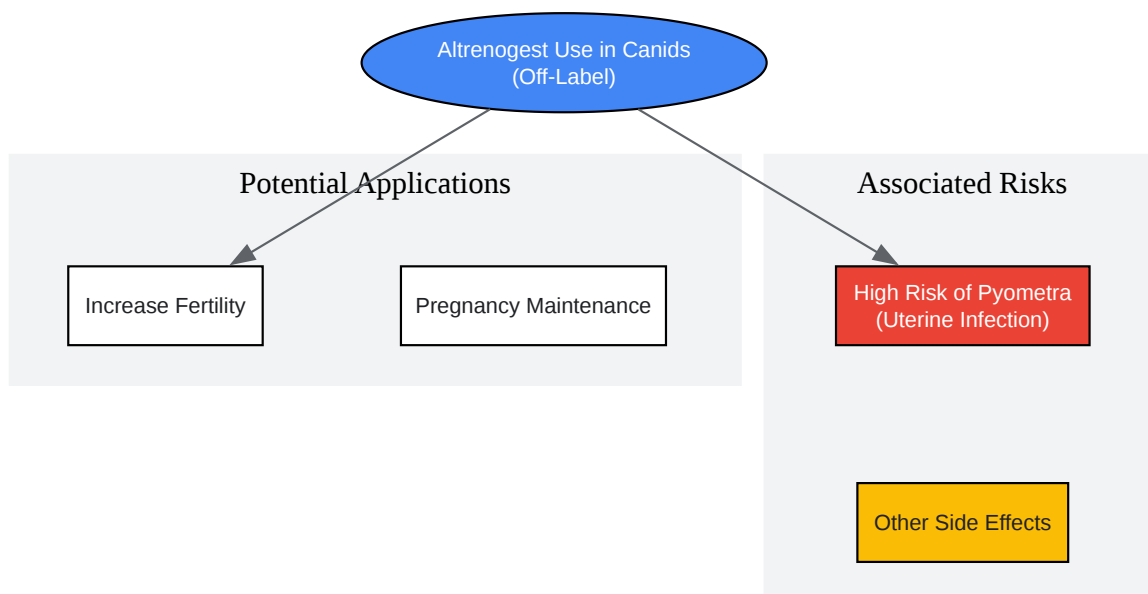
**Altrenogest**, a synthetic oral progestin of the 19-nortestosterone group, is widely utilized in veterinary medicine.[1] Its primary function is to suppress and synchronize estrus, with well-established protocols in equine practice.[1][2] This technical guide focuses on the preliminary and established applications of **Altrenogest** in non-equine species, with a primary emphasis on swine, where its use is FDA-approved, and emerging studies in goats, sheep, and canids.[3] **Altrenogest** acts by mimicking natural progesterone, effectively suppressing the release of gonadotropin-releasing hormone (GnRH) from the hypothalamus, which in turn inhibits the secretion of luteinizing hormone (LH) and follicle-stimulating hormone (FSH) from the pituitary gland, thereby preventing estrus and ovulation.[4] This guide synthesizes quantitative data from various studies, details experimental protocols, and provides visual diagrams of signaling pathways and workflows to support researchers, scientists, and drug development professionals.

## Core Mechanism of Action: HPG Axis Suppression

**Altrenogest** exerts its influence by providing strong negative feedback on the Hypothalamic-Pituitary-Gonadal (HPG) axis. By acting as a potent progesterone receptor agonist, it inhibits the pulsatile secretion of GnRH. This reduction in GnRH stimulation leads to decreased synthesis and release of pituitary gonadotropins, LH and FSH. The suppression of LH is critical, as it prevents the final maturation of ovarian follicles and the subsequent LH surge

required for ovulation. Follicular growth is halted at a medium-sized stage. Upon withdrawal of **Altrenogest**, the negative feedback is removed, leading to a rapid increase in GnRH, LH, and FSH secretion, which results in synchronized follicular growth, estrus, and ovulation.





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Address: 3281 E Guasti Rd

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